

"1-Bromo-4-(cyclopropylsulfonyl)benzene" safety and handling

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Compound of Interest

Compound Name:	1-Bromo-4-(cyclopropylsulfonyl)benzene
Cat. No.:	B1441561

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An In-depth Technical Guide to the Safety and Handling of **1-Bromo-4-(cyclopropylsulfonyl)benzene**

Preamble: This document provides a comprehensive guide to the safe handling, storage, and emergency management of **1-Bromo-4-(cyclopropylsulfonyl)benzene** (CAS No. 648906-28-9). As a complete, verified Safety Data Sheet (SDS) for this specific compound is not publicly available, this guide has been constructed with scientific integrity at its core, synthesizing data from structurally analogous compounds. The recommendations herein are based on a conservative assessment of potential hazards derived from related brominated aromatics and aryl sulfones. This approach ensures a high margin of safety for all laboratory personnel.

Section 1: Chemical Identification and Properties

1-Bromo-4-(cyclopropylsulfonyl)benzene is a halogenated aryl sulfone. Understanding its fundamental properties is the first step in a robust safety assessment. The sulfonyl group is strongly electron-withdrawing, and the presence of a bromine atom on the aromatic ring dictates its reactivity and toxicological profile.

Property	Value	Source(s)
CAS Number	648906-28-9	[1] [2]
Molecular Formula	C ₉ H ₉ BrO ₂ S	[2]
Molecular Weight	261.14 g/mol	
IUPAC Name	1-bromo-4-(cyclopropylsulfonyl)benzene	
Physical Form	Solid (predicted based on similar compounds)	[3]
Boiling Point	391.0 ± 34.0 °C at 760 mmHg (Predicted)	
Storage Temperature	Room Temperature, sealed in a dry environment	[3]

Section 2: Hazard Identification and GHS Classification (Inferred)

While specific toxicological data for **1-Bromo-4-(cyclopropylsulfonyl)benzene** has not been fully investigated, a hazard assessment based on close structural analogs like 1-bromo-4-cyclopropylbenzene and 1-bromo-4-cyclopentylbenzene provides a reliable predictive framework.[\[4\]](#)[\[5\]](#) The primary hazards are associated with acute toxicity and irritation.

GHS Pictogram (Anticipated):

-  alt text

Signal Word (Anticipated): **Warning**[\[3\]](#)

Inferred Hazard Statements:

- H302: Harmful if swallowed.[\[4\]](#)[\[5\]](#)
- H312: Harmful in contact with skin.[\[4\]](#)

- H315: Causes skin irritation.[4][5]
- H319: Causes serious eye irritation.[3][4]
- H332: Harmful if inhaled.[4]
- H335: May cause respiratory irritation.[3][5]

Causality of Hazards: The anticipated toxicity and irritant properties stem from the combination of the reactive C-Br bond and the lipophilic nature of the benzene ring, which can facilitate interaction with biological membranes and proteins. Upon absorption, metabolic processes or direct interaction can lead to irritation of the skin, eyes, and respiratory tract.[6][7]

Section 3: Engineering Controls & Personal Protective Equipment (PPE)

A multi-layered approach to exposure prevention is critical, starting with engineering controls and supplemented by rigorous adherence to PPE protocols. This self-validating system ensures minimal risk of exposure.

1. Engineering Controls:

- Chemical Fume Hood: All manipulations of **1-Bromo-4-(cyclopropylsulfonyl)benzene**, including weighing, transferring, and solution preparation, must be conducted within a certified chemical fume hood. This is the primary barrier to prevent inhalation of airborne particulates or vapors.
- Safety Shower & Eyewash Station: A compliant and regularly tested safety shower and eyewash station must be immediately accessible in the laboratory where the compound is handled.[8]

2. Personal Protective Equipment (PPE):

The selection of PPE is dictated by the inferred hazards. The following table outlines the minimum required PPE for any procedure involving this compound.

PPE Category	Item	Standard/Specification	Rationale
Eye & Face	Safety Goggles with Side Shields	ANSI Z87.1 Compliant	Protects against chemical splashes and airborne particles.
Face Shield	To be worn over safety goggles	Provides full-face protection during procedures with a high risk of splashing or aerosol generation.	
Hand Protection	Nitrile Gloves	Minimum 0.11 mm thickness	Provides a barrier against direct skin contact. Double-gloving is recommended for added protection.[9]
Body Protection	Laboratory Coat	Flame-resistant Nomex® or 100% cotton	Protects skin and personal clothing from contamination. Must be fully buttoned.
Full-Length Pants & Closed-Toe Shoes	Made of non-porous material	Prevents accidental skin exposure on the lower body and protects feet from spills.	
Respiratory	NIOSH-approved Respirator	Required if working outside a fume hood or if dust is generated	Use appropriate cartridges for organic vapors and particulates.

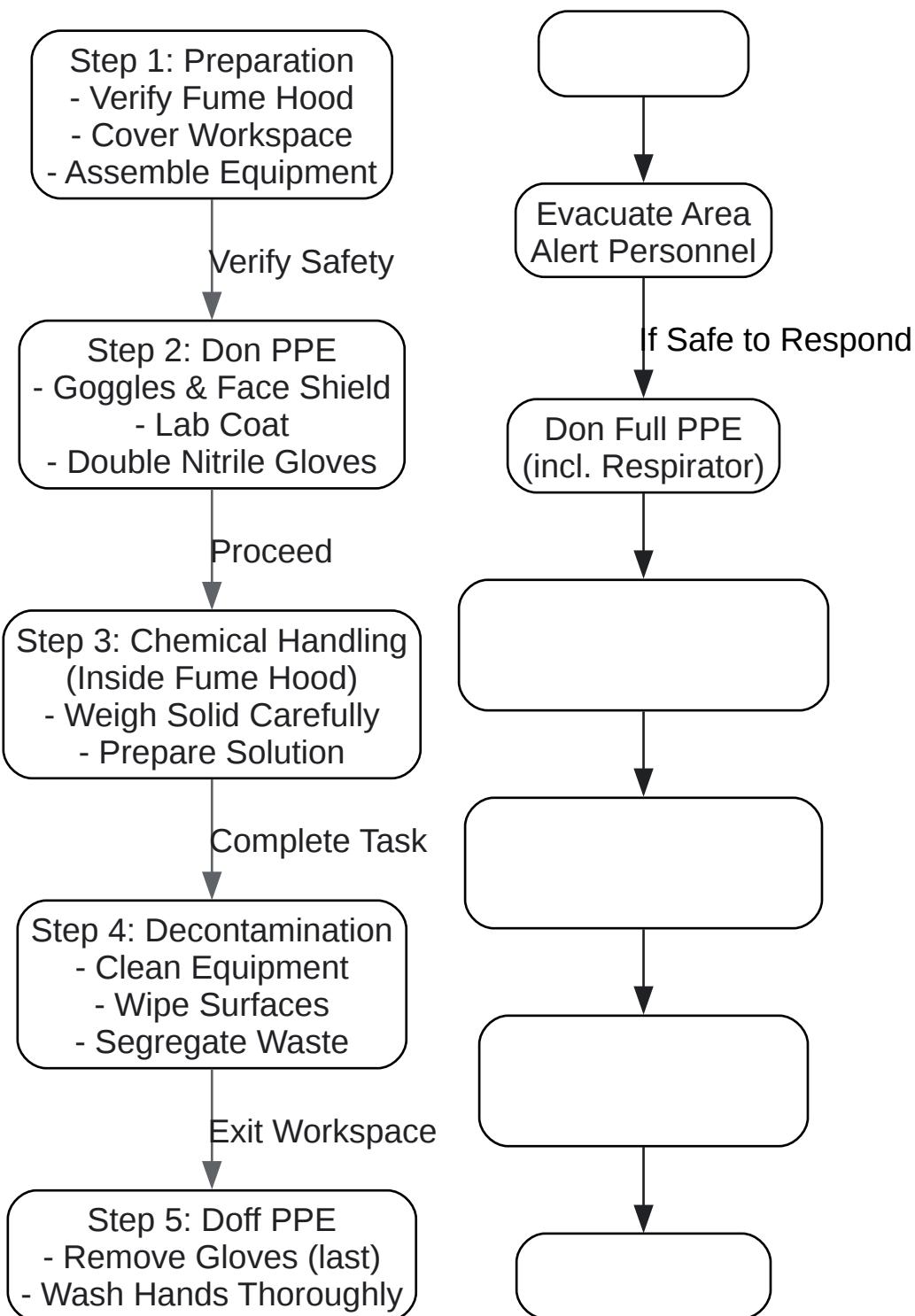
Section 4: Safe Handling & Storage Protocols

Adherence to methodical handling and storage procedures is paramount to ensuring long-term safety and compound integrity.

Detailed Protocol for Weighing and Handling:

- Preparation: Before handling, confirm the chemical fume hood is operational. Cover the work surface with disposable absorbent bench paper. Assemble all necessary equipment (spatulas, weigh boats, containers).
- Donning PPE: Put on all required PPE as detailed in the table above.
- Weighing: Tare an appropriate container (e.g., glass vial) on the analytical balance inside the fume hood. Use a clean spatula to carefully transfer the solid compound to the tared container. Avoid any actions that could generate dust.
- Transfer: If transferring to another vessel for reaction, do so carefully within the fume hood.
- Solution Preparation: Slowly add the solid to the solvent with stirring to avoid splashing. Keep the container capped when not actively in use.
- Post-Handling: Clean all equipment thoroughly. Wipe down the work surface in the fume hood. Dispose of all contaminated disposable materials (gloves, weigh boats, bench paper) in a designated hazardous waste container.
- Hand Washing: Wash hands thoroughly with soap and water after removing gloves.[\[10\]](#)

Workflow for Safe Handling

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